Technical Guide: trans-3,4-Dimethylpyrrolidine HCl – Sourcing, Validation, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*trans-3,4-Dimethylpyrrolidine hydrochloride*
CAS No.:	*1638221-50-7*
Cat. No.:	*B3025611*

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Part 1: Executive Summary & Strategic Significance

trans-3,4-Dimethylpyrrolidine Hydrochloride is a specialized, conformationally restricted diamine building block used primarily in medicinal chemistry. Unlike common commodity chemicals, this scaffold is often employed to modulate the lipophilicity and metabolic stability of drug candidates, particularly in kinase inhibitors and GPCR ligands.

Critical Market Warning

> *Forensic Distinction: Do not confuse this building block with 3',4'-dimethyl-α-pyrrolidinovalerophenone (3,4-dimethyl-α-PVP), a cathinone derivative and controlled substance. Ensure your procurement requests specify the simple pyrrolidine ring structure (CAS 1638221-50-7 for the trans-HCl salt) to avoid flagging by compliance software.*

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Part 2: Chemical Profile & Technical Specifications[1]

To ensure scientific integrity, you must validate the identity of the material upon receipt. The trans-stereochemistry is thermodynamically less stable than the cis-isomer in certain synthetic routes, making enantiomeric and diastereomeric purity the primary quality attributes (CQA).

Physicochemical Data Table

Property	Specification	Notes
IUPAC Name	trans-3,4-Dimethylpyrrolidine hydrochloride	Racemic or Chiral (specify RR/SS)
CAS Number	1638221-50-7 (Racemic trans)	Cis isomer is CAS 235094-36-7
Molecular Formula	$C_6H_{13}N$[1][2] · HCl	Free base: $C_6H_{13}N$
Molecular Weight	135.64 g/mol	Free base: 99.18 g/mol
Appearance	White to off-white crystalline solid	Hygroscopic
Solubility	Water, Methanol, DMSO	Poor solubility in non-polar ethers
Stereochemistry	trans (3R,4R / 3S,4S)	Diastereomeric Ratio (dr) > 95:5 required

Part 3: Sourcing Strategy & Market Analysis

The market for trans-3,4-dimethylpyrrolidine HCl is tiered. It is not a "stock" item for most bulk vendors; it is typically a "Make-to-Order" or "Catalog Boutique" item.

Supplier Tier Analysis

- Tier 1: Global Catalog (High Reliability / High Cost)
  - Examples: Sigma-Aldrich (Merck), Fluorochem.

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- Pros: Guaranteed CoA, NMR validation included.
- Cons: Often backordered; prices can exceed $800/gram if stocked locally.
- Best For: Reference standards, late-stage GLP synthesis.

- Tier 2: Building Block Specialists (Balanced)
  - Examples: Enamine, Combi-Blocks, MolCore.
  - Pros: Specialists in heterocyclic synthesis. Prices typically $150 - $400/gram.
  - Cons: Lead times of 2-3 weeks (often shipped from central warehouses in Kyiv or San Diego).
  - Best For: MedChem hit-to-lead optimization.
- Tier 3: Custom Synthesis / CROs (Low Cost / High Risk)
  - Examples: Various Alibaba-listed vendors, regional Chinese CROs.
  - Pros: Bulk pricing (<$100/g for >10g orders).
  - Cons: High risk of cis/trans mixtures. Mandatory internal re-validation required.
  - Best For: Scale-up (>100g) where internal purification is feasible.

Current Price Estimates (Q1 2026 Snapshot)

Quantity	Tier 1 (Catalog)	Tier 2 (Specialist)	Tier 3 (Bulk/CRO)
1 g	$650 - $900	$250 - $450	Inquiry Only
5 g	$2,200+	$900 - $1,200	$400 - $600
25 g	Inquiry	$3,500+	$1,200 - $1,800

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> *Procurement Tip: Always request a specific diastereomeric ratio (dr) guarantee. A generic "95% purity" often refers to chemical purity, ignoring the presence of 10-20% cis-isomer.*

Part 4: Quality Control & Validation Protocols

As a scientist, you cannot rely solely on the vendor's Certificate of Analysis (CoA) for stereochemical fidelity. The following protocol is a self-validating system to confirm you possess the trans-isomer.

The "Self-Validating" Logic: NMR Differentiation

In 5-membered rings (pyrrolidines), the Karplus relationship dictates that cis-vicinal protons typically exhibit larger coupling constants (

Hz) than trans-vicinal protons (

Hz) due to the envelope conformation. However, the definitive test is 1D-NOESY.

- Hypothesis: If cis, H3 and H4 are on the same face

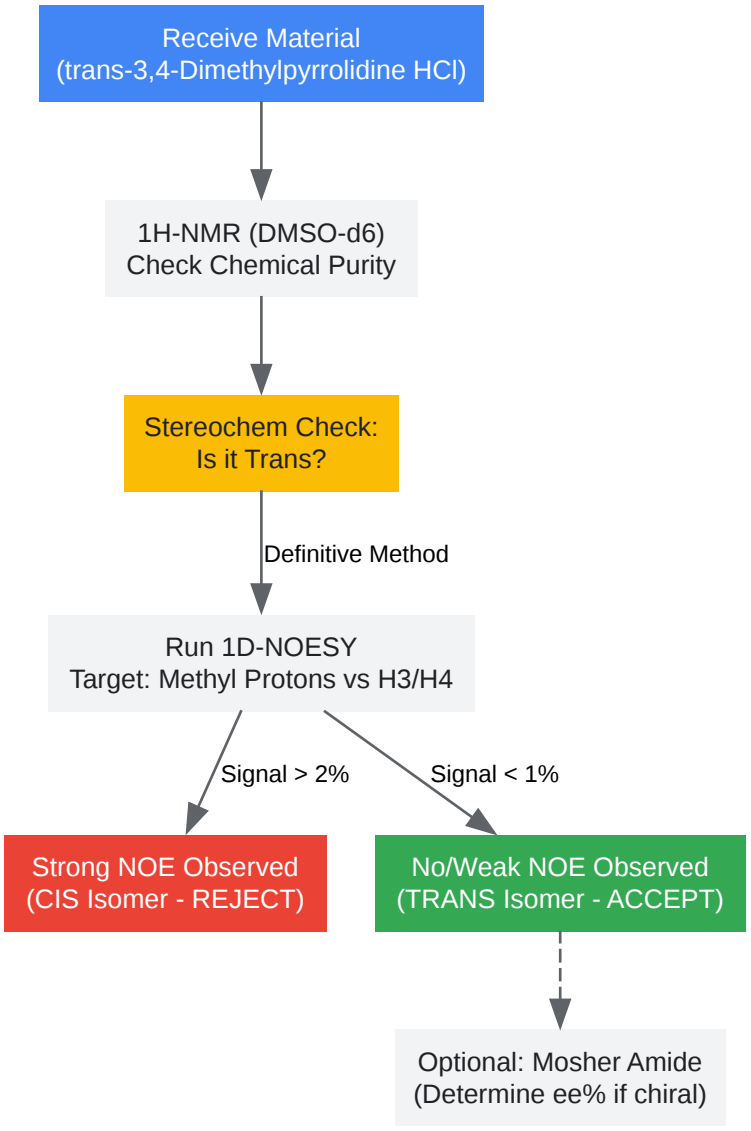
  Strong NOE signal.

- Hypothesis: If trans, H3 and H4 are on opposite faces

  Weak/No NOE signal.

Experimental Workflow: QC Validation

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Figure 1: Decision logic for validating stereochemical integrity of the pyrrolidine core.

Part 5: Synthesis & Manufacturing Complexity

Understanding the synthesis explains the high cost. The trans-configuration is difficult to access because the thermodynamic product of hydrogenation (of 3,4-dimethylpyrrole) often favors the cis-isomer or a mixture.

Common Synthetic Routes

- Reduction of 3,4-Dimethylpyrrole:

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- Method: High-pressure hydrogenation over Rh/C or PtO_2.
- Issue: Predominantly yields cis-isomer (syn-addition of H_2).
- Correction: Requires epimerization or chromatographic separation, reducing yield and increasing cost.

- Cyclization of Chiral Diols (The "High Purity" Route):
  - Method: Starting from trans-2,3-dimethylsuccinic acid or related chiral diols, followed by cyclization with benzylamine and reduction.
  - Advantage:[3] Locks in the trans-stereochemistry early.
  - Cost Driver: Expensive chiral starting materials.

Part 6: Handling & Storage

- Hygroscopicity: The HCl salt is hygroscopic. Store in a desiccator at -20°C.
- Free Basing: If the free base is required for a reaction (e.g., nucleophilic substitution), generate it in situ using DIPEA or K_2CO_3. Do not store the free base; it is volatile and prone to oxidation/amine deviations.
- Safety: Standard PPE. Treat as a potential irritant.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary: Pyrrolidine Stereochemistry. Retrieved from [Link]
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